

HDTMS Separation Efficiency at a Glance

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Compound Focus: Hexadecyltrimethoxysilane

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The following table summarizes the performance of various HDTMS-modified materials as reported in recent scientific studies.

Substrate Material	Coating/Modification Composition	Water Contact Angle (°)	Separation Efficiency (%)	Oil Absorption Capacity (g/g)	Key Strengths
Cotton Fabric [1]	TiO ₂ -Activated Carbon / HDTMS	158°	> 98%	> 2 (self-weight)	Photocatalytic self-cleaning, high reusability (>25 washes) [1].
Cotton Fabric [2]	PPy/ZnO / HDTMS	> 150°	> 98%	Reported, value not specified	Excellent durability (80 separation cycles, 12-month stability), works in harsh conditions (acid, alkali, salt) [2].
PVA Sponge [3]	TiO ₂ /Carbon Soot / HDTMS	151°	99.9%	Reported, value not specified	Very high separation efficiency, analysis of droplet dynamics [3].

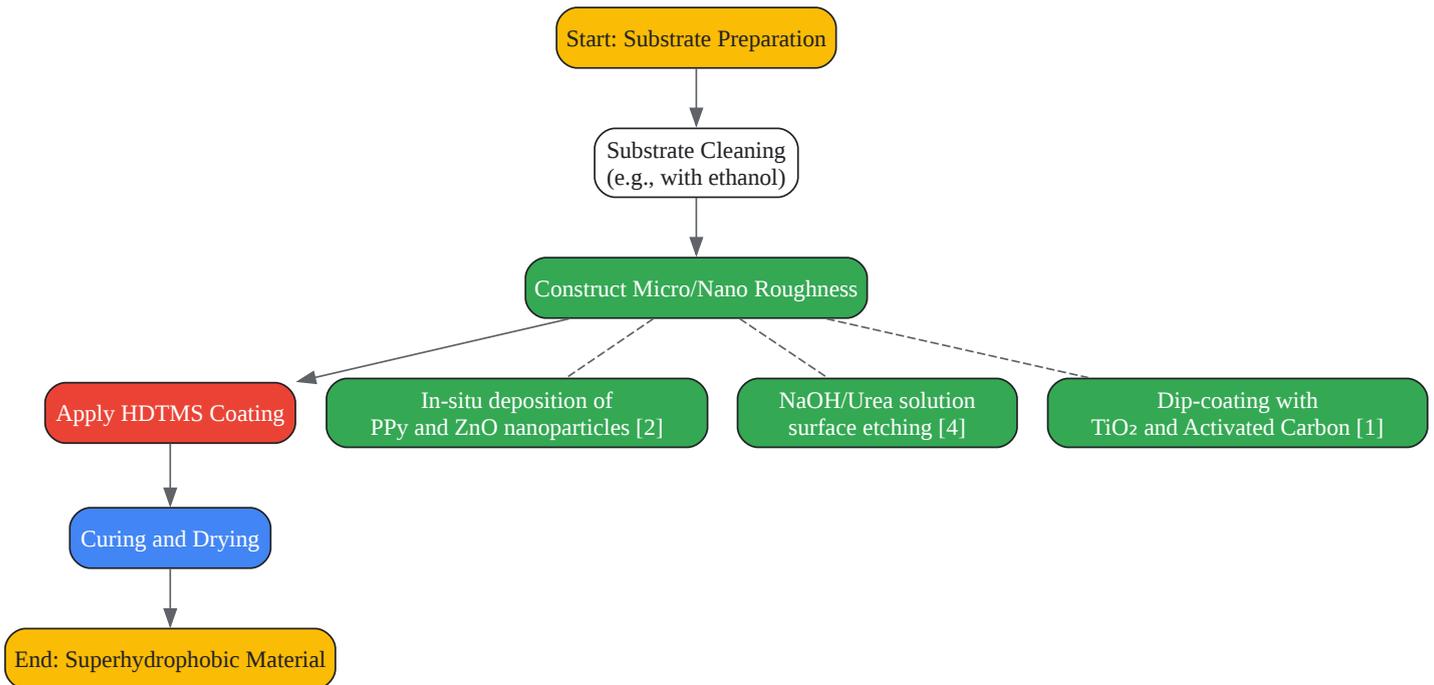
Substrate Material	Coating/Modification Composition	Water Contact Angle (°)	Separation Efficiency (%)	Oil Absorption Capacity (g/g)	Key Strengths
Cotton Fabric [4]	NaOH/Urea etching + HDTMS/BTCA	155°	High (specific value not provided)	Reported, value not specified	Nanoparticle-free, excellent mechanical/chemical durability, sustainable process [4].

Detailed Experimental Protocols

To ensure the reliability and reproducibility of the data, here is a detailed breakdown of the experimental methods used in the studies cited above.

Fabrication of Superhydrophobic Surfaces

The process for creating HDTMS-modified materials typically involves two key steps: building surface roughness and applying the low-surface-energy HDTMS coating.



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- **Substrate Preparation:** Materials like cotton fabric, sponge, or mesh are first cleaned with ethanol or an ethanol aqueous solution to remove surface impurities [2] [4].
- **Constructing Surface Roughness:** This is a critical step for achieving superhydrophobicity. Different methods are used:
 - **PPy/ZnO Coating:** The substrate is sequentially treated with pyrrole and FeCl₃ (for in-situ polymerization of PPy), followed by immersion in a solution of ZnCl₂ and ammonium hydroxide to deposit ZnO nanoparticles, creating a hierarchical rough structure [2].
 - **NaOH/Urea Etching:** Cotton fabric is treated with a NaOH/Urea aqueous solution at low temperatures (-10°C) to create a stable micro-nano rough structure by superficially dissolving the cotton fibers without adding nanoparticles [4].
 - **TiO₂-Activated Carbon Composite:** A nanocomposite of TiO₂ supported on activated carbon is prepared and used to coat the substrate, providing the necessary roughness [1].

- **HDTMS Modification:** The roughened substrate is immersed in an HDTMS-ethanol solution. HDTMS hydrolyzes and condenses, forming a covalent siloxane (Si-O-Si) network and grafting long alkyl chains onto the surface, drastically reducing its surface energy [2] [1]. Crosslinkers like BTCA (Butane Tetracarboxylic Acid) may be added to enhance durability [4].
- **Curing and Drying:** The final material is dried and often heat-cured to complete the condensation reaction and ensure a stable coating [2] [4].

Oil/Water Separation Efficiency Testing

The standard protocol for evaluating separation performance involves the following steps [2]:

- **Mixture Preparation:** The oil/water mixture is prepared by mixing oil (e.g., diesel, petroleum ether, tetrachloromethane) and water directly. For emulsions, a surfactant like Span 80 is added and the mixture is stirred for several hours.
- **Separation Setup:** The superhydrophobic fabric is fixed between two glass tubes using a clamping device.
- **Separation Process:** The oil/water mixture is poured into the upper tube. Gravity drives the oil through the fabric, while water is repelled. The separated oil is collected in the lower vessel.
- **Efficiency Calculation:** The separation efficiency (η) is calculated using the formula: $\eta (\%) = (M_2 / M_1) \times 100$ where M_1 is the mass of oil in the original mixture and M_2 is the mass of oil collected after separation [2].
- **Flux Calculation:** The oil flux (F_{oil}), which measures processing speed, is calculated as: $F_{oil} = V / (S \times t)$ where V is the volume of oil permeated, S is the effective separation area of the fabric, and t is the separation time [2].

Key Insights for Evaluation

When evaluating HDTMS for your specific application, consider these insights derived from the research:

- **Advantages of HDTMS:** HDTMS is a **fluorine-free** hydrophobic agent, making it an environmentally safer alternative to long-chain fluorinated compounds. Its long alkyl chain (C16) provides excellent water repellency [1] [4].
- **Durability is Achievable:** The combination of robust roughness (from nanoparticles or chemical etching) and crosslinking (using agents like BTCA) can produce HDTMS-modified fabrics that withstand **abrasion, multiple washes, and corrosive environments** [2] [1] [4].
- **Trade-offs in Fabrication:** Nanoparticle-based methods (e.g., using ZnO, TiO₂) can achieve high performance but may face issues with nanoparticle leaching over time. Nanoparticle-free approaches

(e.g., surface etching) offer a more **sustainable and durable** alternative, though they may require more specialized processing conditions [4].

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